

Spectroscopic and Structural Elucidation of Myceliothermophin E: A Technical Guide

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Compound of Interest

Compound Name: Myceliothermophin E

Cat. No.: B1261117

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Myceliothermophin E**, a cytotoxic natural product isolated from the fungus *Thermothalomyces thermophilus*. The following sections detail its High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) data, the experimental protocols for their acquisition, and a generalized workflow for the spectroscopic analysis of such natural products.

High-Resolution Mass Spectrometry (HRMS) Data

High-Resolution Mass Spectrometry confirms the elemental composition of **Myceliothermophin E**.

Parameter	Value
Molecular Formula	C ₂₉ H ₃₇ NO ₅
Calculated Mass	479.2672
Measured Mass	Data not available in search results
Ionization Mode	Electrospray Ionization (ESI)

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

The structure of **Myceliothermophin E** has been elucidated using ^1H and ^{13}C NMR spectroscopy. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

^1H NMR Data

Atom No.	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
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Data not available in search results

^{13}C NMR Data

Atom No.	Chemical Shift (δ , ppm)
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Data not available in search results

Note: Specific, detailed peak assignments for ^1H and ^{13}C NMR were not available in the provided search results. The data is typically found in the supplementary information of the primary literature.

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for natural products like **Myceliothermophin E**, based on standard laboratory practices.

High-Resolution Mass Spectrometry (HRMS)

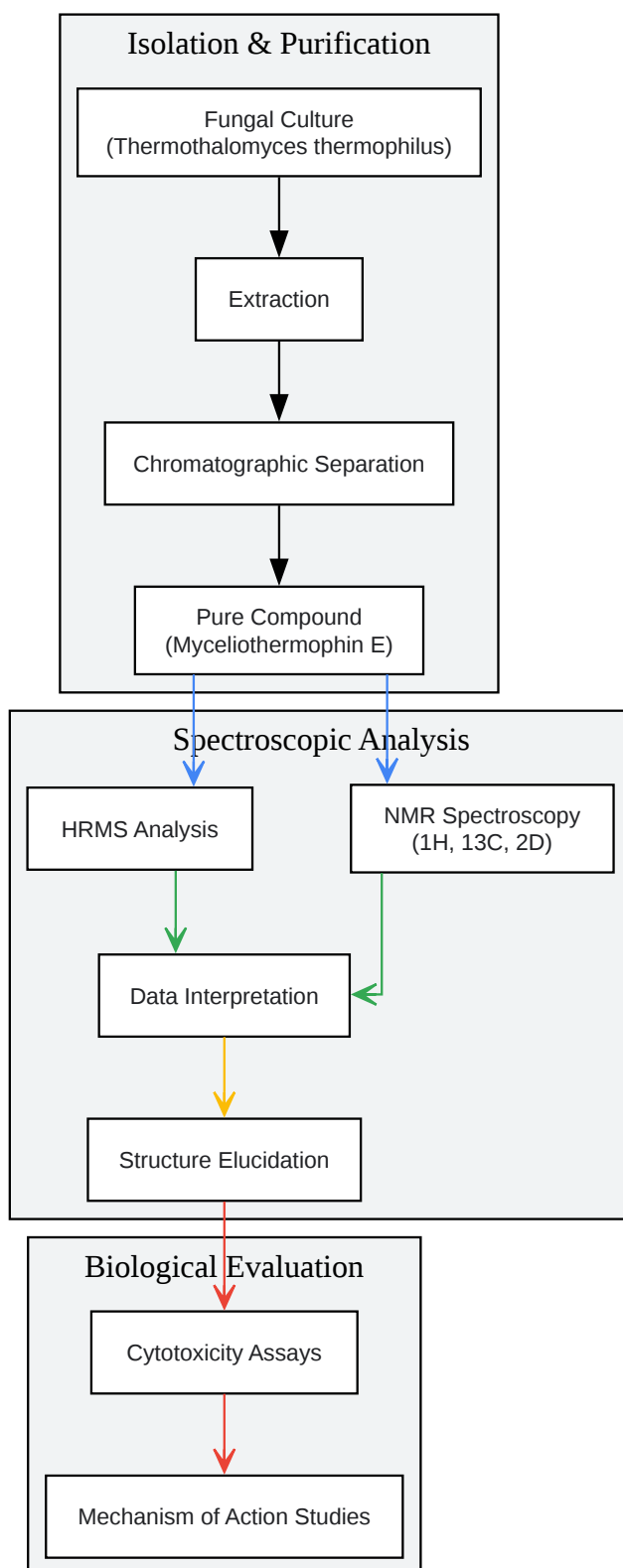
High-resolution mass spectra are typically recorded on a time-of-flight (TOF) or Orbitrap mass spectrometer equipped with an electrospray ionization (ESI) source. The sample is dissolved in a suitable solvent, such as methanol or acetonitrile, and introduced into the mass spectrometer. The instrument is calibrated using a known standard to ensure high mass accuracy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400, 500, or 600 MHz). The sample is dissolved in a deuterated solvent (e.g., CDCl_3 , CD_3OD , or DMSO-d_6), and the appropriate NMR experiments (^1H , ^{13}C , COSY, HSQC, HMBC) are performed. Chemical shifts are referenced to the residual solvent peak.

Visualized Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the isolation and spectroscopic characterization of a natural product like **Myceliothermophin E**.



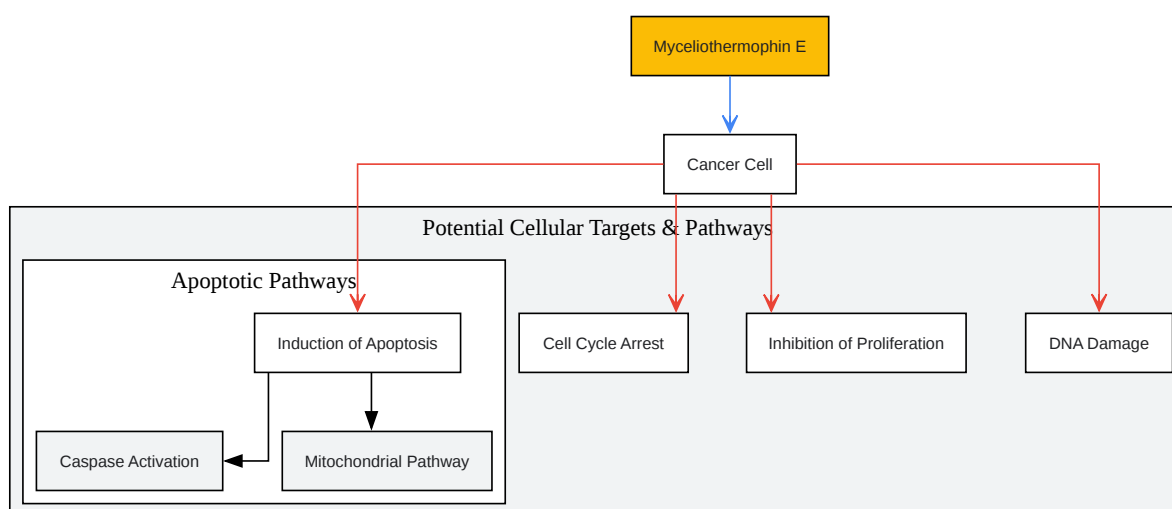
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Caption: Generalized workflow for the isolation, structural elucidation, and biological evaluation of **Myceliothermophin E**.

Biological Activity and Signaling Pathways

Myceliothermophin E has demonstrated cytotoxic properties against various cancer cell lines. However, the specific signaling pathways modulated by **Myceliothermophin E** are not yet extensively detailed in the scientific literature. Natural products with cytotoxic activity often induce apoptosis or disrupt key cellular processes. Further research is required to elucidate the precise mechanism of action of **Myceliothermophin E**.

The diagram below depicts a generalized overview of common signaling pathways implicated in cancer cell cytotoxicity, which may be relevant to the activity of **Myceliothermophin E**.



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Caption: Potential mechanisms of anticancer activity for cytotoxic compounds like **Myceliothermophin E**.

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